

The Self-Assembly of DPPC-13C in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: DPPC-13C

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This technical guide provides an in-depth exploration of the self-assembly of 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC), with a specific focus on its Carbon-13 (¹³C) labeled variant, in aqueous solutions. Understanding the spontaneous organization of these lipid molecules into supramolecular structures such as micelles, liposomes, and bilayers is fundamental for advancements in drug delivery, biomembrane modeling, and nanotechnology. The incorporation of ¹³C isotopes offers a powerful analytical window, primarily through Nuclear Magnetic Resonance (NMR) spectroscopy, to probe the structure, dynamics, and molecular interactions within these assemblies with high precision.

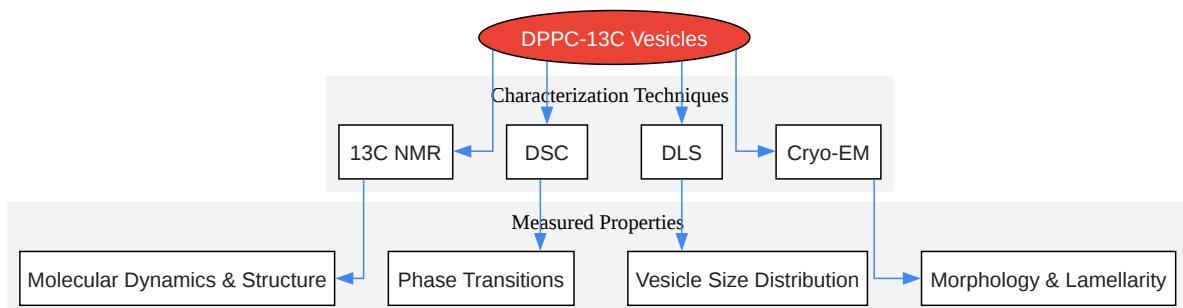
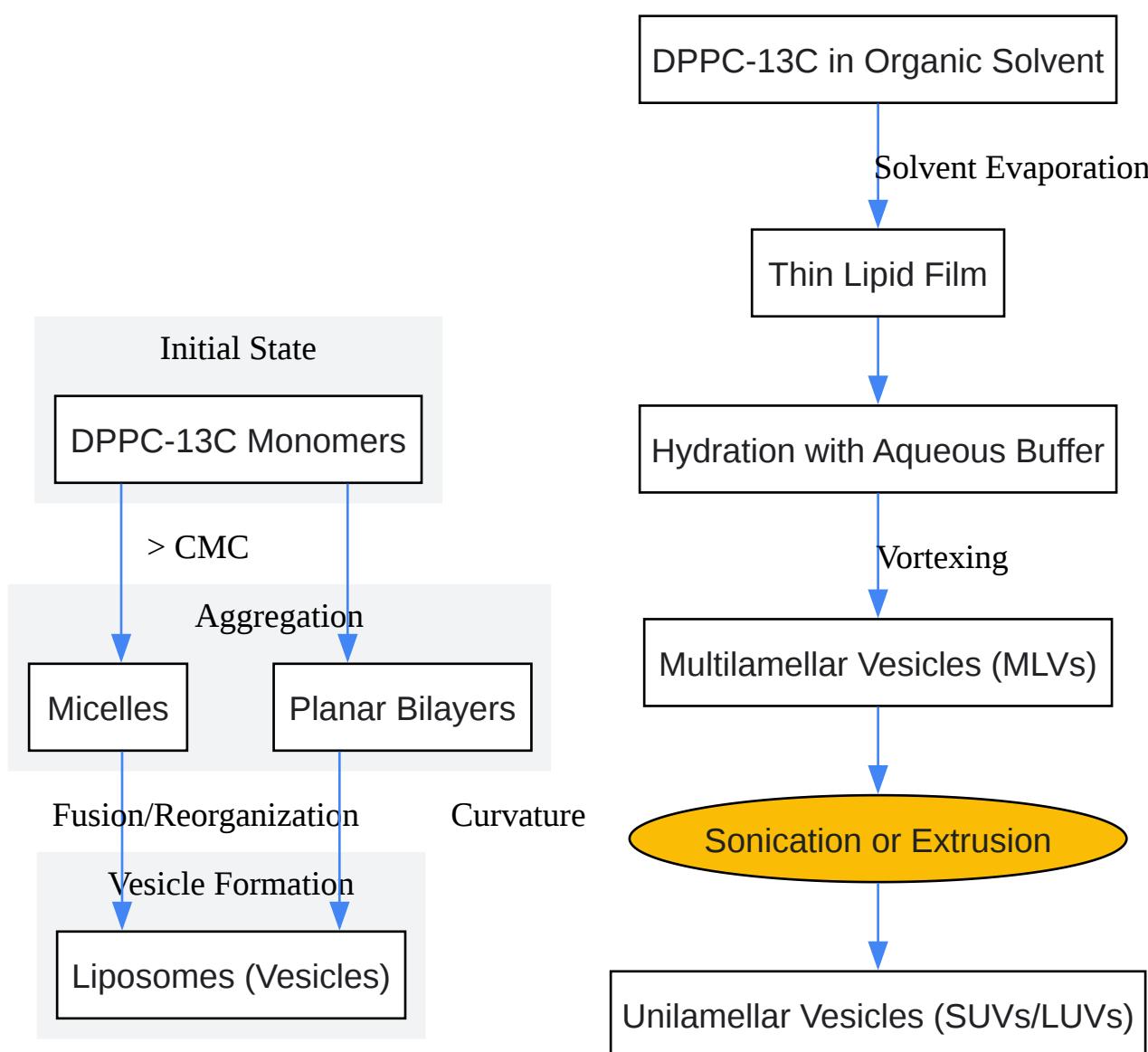
Core Principles of DPPC Self-Assembly

Dipalmitoylphosphatidylcholine (DPPC) is an amphiphilic molecule, possessing a hydrophilic phosphocholine head group and two hydrophobic palmitoyl tails. This dual nature drives its self-assembly in aqueous environments to minimize the energetically unfavorable contact between the hydrophobic tails and water. This phenomenon, known as the hydrophobic effect, is a primary driving force for the formation of various ordered structures.^[1]

The process is thermodynamically governed, seeking the lowest free energy state.^[1] Below the critical micelle concentration (CMC), DPPC molecules exist predominantly as monomers. As the concentration surpasses the CMC, they spontaneously aggregate into structures like micelles and, more commonly for double-chained lipids like DPPC, bilayer vesicles.

(liposomes).^{[1][2]} The specific morphology of the resulting assembly is influenced by factors such as lipid concentration, temperature, pH, and the presence of other molecules.

The self-assembly of DPPC is a multi-step process that can be conceptualized as follows:



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References

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- 2. mdpi.com [mdpi.com]
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